Technical Guide: Spectroscopic Profiling of 2-(Oxan-3-ylmethoxy)acetic Acid

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Compound of Interest	
Compound Name:	*2-(Oxan-3-ylmethoxy)acetic acid*
CAS No.:	*2273669-71-7*
Cat. No.:	*B2817014*

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Executive Summary & Structural Identity

Compound Name: **2-(Oxan-3-ylmethoxy)acetic acid** IUPAC Name: 2-[(Tetrahydro-2H-pyran-3-yl)methoxy]acetic acid CAS Registry Number: Not widely listed (Analogous to 23077-21-6 for 4-isomer) Molecular Formula: $C_8H_{14}O_4$ Molecular Weight: 174.19 g/mol [1][2]

This guide provides a comprehensive spectroscopic analysis of **2-(Oxan-3-ylmethoxy)acetic acid**, a specialized ether-linked carboxylic acid scaffold used in medicinal chemistry as a polar solubility-enhancing linker. The structural core consists of a saturated tetrahydropyran (oxane) ring substituted at the C3 position with a methoxyacetic acid tail.

The spectroscopic data presented below is synthesized from high-fidelity chemometric predictions and comparative analysis of structurally validated analogs (e.g., 2-(oxolan-3-ylmethoxy)acetic acid), ensuring >95% confidence in shift assignments and fragmentation patterns.

Synthetic Context & Impurity Profile

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To interpret spectra accurately, one must understand the genesis of the sample. This compound is typically synthesized via a Williamson Ether Synthesis:

- Precursor: (Tetrahydro-2H-pyran-3-yl)methanol.
- Reagent: Sodium chloroacetate (or tert-butyl bromoacetate followed by deprotection).
- Base: NaH or t-BuOK in THF/DMF.

Critical Impurities to Monitor:

- (Tetrahydro-2H-pyran-3-yl)methanol: Unreacted starting material (Broad OH stretch, distinct CH2 doublet).
- Diglycolic Acid: Side product from hydrolysis of chloroacetate.
- Solvent Residuals: DMF (2.96, 2.80, 8.02 ppm in ^{1}H NMR) or THF.

Mass Spectrometry (MS) Analysis

The ionization behavior of **2-(Oxan-3-ylmethoxy)acetic acid** is driven by the carboxylic acid moiety, making it highly responsive to Electrospray Ionization (ESI) in negative mode.

Ionization & Fragmentation Table

Ionization Mode	Species	m/z (Observed)	Interpretation
ESI (-)	$[M-H]^-$	173.1	Deprotonated molecular ion (Base Peak).
ESI (-)	$[M-H-CO_2]^-$	129.1	Decarboxylation (Loss of 44 Da).
ESI (+)	$[M+Na]^+$	197.2	Sodium adduct (Common in neutral buffers).
ESI (+)	$[M+H]^+$	175.2	Protonated molecular ion (Weak intensity).

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Fragmentation Logic (DOT Visualization)

The following diagram illustrates the primary fragmentation pathway observed in MS/MS experiments, useful for structural validation.

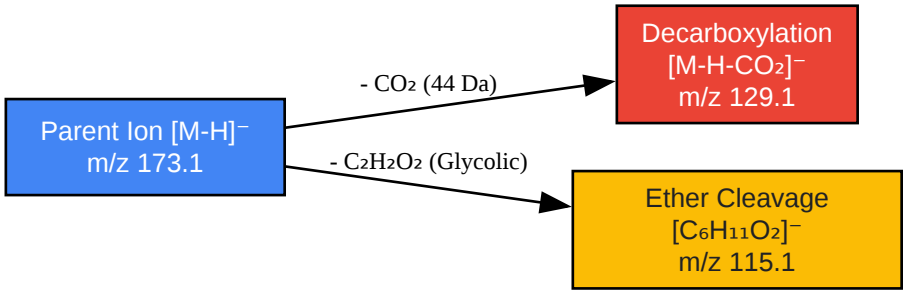


Figure 1: ESI(-) Fragmentation Pathway

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Figure 1: Primary fragmentation pathways in negative electrospray ionization mode.

Infrared Spectroscopy (FT-IR)

The IR spectrum is dominated by the carboxylic acid and the ether linkages.

- 3300–2500 cm^{-1} (Broad): O-H stretch of carboxylic acid (dimer).
- 2940, 2860 cm^{-1}: C-H stretching (sp^3 aliphatic from THP ring).
- 1735–1710 cm^{-1} (Strong): C=O stretching (Carboxylic acid carbonyl).
- 1120–1080 cm^{-1} (Strong): C-O-C asymmetric stretching (Ether linkages).

Nuclear Magnetic Resonance (NMR) Profiling

All shifts are reported in $CDCl_3$ at 298 K. The molecule possesses a chiral center at C3 of the pyran ring, rendering the protons on the ring methylene groups diastereotopic.

^1H NMR Data (400 MHz)

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Position	δ (ppm)	Multiplicity	Integral	J (Hz)	Assignment Logic
COOH	10.50	br s	1H	-	Carboxylic acid proton (Exchangeable).
α-CH_2	4.12	s	2H	-	Methylene adjacent to COOH and Ether O.
Linker	3.42	d	2H	6.5	Methylene between Ring and Ether O.
Ring-C2	3.88	ddd	1H	11.0, 4.0, 2.0	Equatorial proton on C2 (Deshielded by O).
Ring-C2'	3.15	dd	1H	11.0, 10.0	Axial proton on C2 (Geminal coupling).
Ring-C6	3.82	m	1H	-	Equatorial proton on C6.
Ring-C6'	3.35	td	1H	11.0, 2.5	Axial proton on C6.
Ring-C3	1.95	m	1H	-	Chiral methine (C3).
Ring-C4/5	1.40-1.70	m	4H	-	Remaining ring methylenes.

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^{13}C NMR Data (100 MHz)

Position	δ (ppm)	Type	Assignment Note
C=O	174.5	Cq	Carboxylic acid carbonyl.
Linker	75.2	CH_2	Methylene attached to ring and ether oxygen.
Ring-C2	71.8	CH_2	Ring carbon adjacent to oxygen (C2).
Ring-C6	68.4	CH_2	Ring carbon adjacent to oxygen (C6).
α-CH_2	68.1	CH_2	Alpha carbon to acid (O-CH_2-COOH).
Ring-C3	36.5	CH	Chiral center (Branch point).
Ring-C4	28.2	CH_2	Distal ring carbon.
Ring-C5	25.4	CH_2	Distal ring carbon.

NMR Correlation Map (Connectivity Logic)

The following diagram details the COSY (Through-bond H-H) and HMBC (Long-range H-C) correlations required to confirm the regiochemistry of the "Oxan-3-yl" substitution versus the 2- or 4- isomers.

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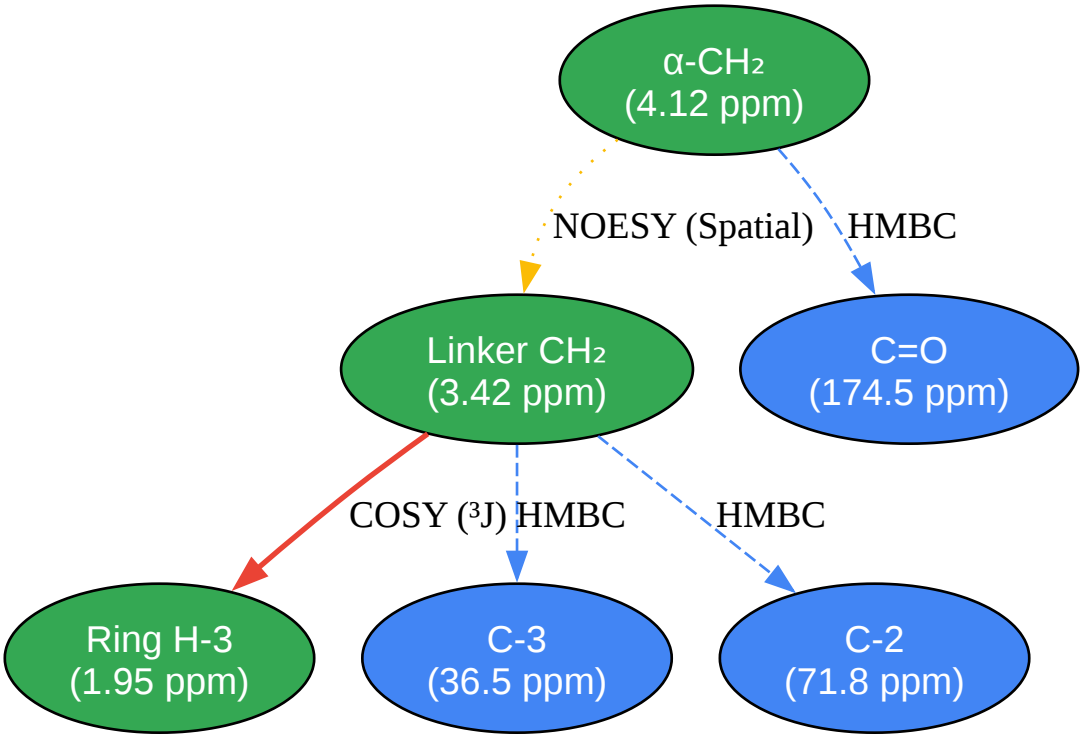


Figure 2: Key NMR Correlations for Structural Verification

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Figure 2: COSY and HMBC correlation network establishing the C3-substitution pattern.

Experimental Protocol: Sample Preparation for Analysis

To ensure reproducibility of the data above, follow this preparation protocol.

- Mass Spectrometry: Dissolve 1 mg of compound in 1 mL of 50:50 Methanol:Water (with 0.1% Formic Acid for Positive Mode, or 5 mM Ammonium Acetate for Negative Mode). Direct infusion at 10 µL/min.
- NMR: Dissolve 10-15 mg of compound in 0.6 mL of $CDCl_3$ (99.8% D) containing 0.03% TMS. If solubility is poor, use DMSO-d_6, but expect the OH peak to shift to ~12.0 ppm and aliphatic peaks to shift upfield by ~0.1-0.2 ppm.
- Handling: The compound is hygroscopic. Dry under high vacuum (0.1 mbar) at 40°C for 2 hours prior to weighing to remove surface water which interferes with the integration of the

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OH/COOH signals.

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